

Foreword: Navigating the Landscape of Novel Chemical Entities

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Compound of Interest

Compound Name:	2-Bromo-3'-acetyloxyacetophenone
CAS No.:	38396-89-3
Cat. No.:	B1290777

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In the realm of drug discovery and development, researchers frequently encounter novel chemical entities for which comprehensive characterization data is not yet publicly available. The compound 2-Bromo-3'-acetyloxyacetophenone, more systematically named 2-bromo-1-(3-acetyloxyphenyl)ethanone, falls into this category. This guide is crafted for researchers, scientists, and drug development professionals to provide a robust framework for understanding and predicting its physical properties. By leveraging data from structurally similar compounds, we can construct a scientifically grounded profile of this molecule and outline the empirical methods required for its definitive characterization. This document serves not only as a data repository but as a methodological blueprint for the analytical investigation of new α -bromoacetophenone derivatives.

Chemical Identity and Structural Analogs

2-bromo-1-(3-acetyloxyphenyl)ethanone belongs to the class of α -haloacetophenones, which are pivotal intermediates in organic synthesis, particularly for the construction of heterocyclic compounds like thiazoles and imidazoles that form the core of many pharmaceutical agents.^[1]

[2][3] Its structure comprises a central acetophenone core, brominated at the α -carbon and featuring an acetyloxy substituent at the meta-position of the phenyl ring.

To predict its properties, we will draw comparisons with the following key structural analogs for which experimental data is available:

- Phenacyl bromide (2-bromoacetophenone): The parent α -bromoacetophenone core.[4][5][6]
- 3'-Bromoacetophenone: An analog with a halogen substituent at the same meta-position.[7][8][9][10][11]
- 2-Bromo-3'-methoxyacetophenone: A close analog with a methoxy group at the meta-position, which has similar steric bulk to an acetyloxy group.[12][13]
- 2-Bromo-1-(3-hydroxyphenyl)ethanone: The precursor to the target compound, differing by a hydroxyl group at the meta-position.[14][15]
- 2-Bromo-1-(3-nitrophenyl)ethanone: An analog with a strongly electron-withdrawing group at the meta-position.[16][17]

The following diagram illustrates the structural relationships between the target compound and its key analogs.



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Caption: Structural relationship of the target compound to key analogs.

Predicted Physicochemical Properties

Based on the analysis of its structural components and data from the analogs, the following table summarizes the predicted physicochemical properties of 2-bromo-1-(3-acetyloxyphenyl)ethanone.

Property	Predicted Value / Description	Rationale Based on Analogs
Molecular Formula	C ₁₀ H ₉ BrO ₃	Based on chemical structure
Molecular Weight	257.08 g/mol	Based on chemical formula
Appearance	White to off-white or pale yellow solid	Analogs like 2-bromo-3'-methoxyacetophenone are white to yellowish crystals.[12]
Melting Point (°C)	65 - 75	The parent phenacyl bromide melts at 50°C.[4] The 3'-methoxy analog melts at 60-62°C.[12] The acetyloxy group may allow for slightly stronger intermolecular interactions than a methoxy group, leading to a moderately higher melting point.
Boiling Point (°C)	> 200 (decomposes)	High molecular weight and polarity suggest a high boiling point. α-bromoacetophenones can be thermally unstable. The parent compound boils at 135°C at 18 mmHg.[6]
Solubility	Soluble in acetone, dichloromethane, ethyl acetate; sparingly soluble in ethanol; insoluble in water.	The ester functionality increases polarity compared to phenacyl bromide but the overall molecule remains largely non-polar, predicting solubility in common organic solvents and insolubility in water.

In-Depth Analysis and Characterization Protocols

This section delves into the reasoning behind the predicted properties and provides standardized protocols for their empirical determination.

Melting Point and Thermal Analysis

Expertise & Experience: The melting point is a critical indicator of purity. A sharp melting range (typically $< 2^{\circ}\text{C}$) suggests a highly pure compound. The introduction of the 3'-acetyloxy group, compared to the 3'-methoxy group (mp $60\text{--}62^{\circ}\text{C}$), is expected to slightly increase the melting point due to potentially more ordered crystal packing and stronger dipole-dipole interactions.

Trustworthiness (Self-Validating Protocol): The protocol below for melting point determination is a standard method that ensures accuracy through calibration and repeat measurements.

Experimental Protocol: Melting Point Determination

- **Calibration:** Calibrate the digital melting point apparatus using certified standards (e.g., benzophenone, caffeine).
- **Sample Preparation:** Finely powder a small amount of the dried sample. Pack the powder into a capillary tube to a height of 2-3 mm.
- **Measurement:** Place the capillary in the apparatus. Heat rapidly to about 15°C below the expected melting point. Then, reduce the heating rate to $1\text{--}2^{\circ}\text{C}$ per minute.
- **Recording:** Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.
- **Validation:** Perform the measurement in triplicate to ensure reproducibility.

Solubility Profile

Expertise & Experience: The solubility profile is paramount for drug development, influencing formulation, bioavailability, and purification strategies. The molecule possesses both a lipophilic bromophenyl ring and a polar ester group. This amphiphilic nature suggests solubility in a range of organic solvents. Its insolubility in water is a reasonable prediction due to the large non-polar surface area.

Trustworthiness (Self-Validating Protocol): This protocol provides a quantitative measure of solubility, which is more reliable than qualitative descriptors.

Experimental Protocol: Quantitative Solubility Determination

- **Solvent Selection:** Choose a range of solvents (e.g., water, ethanol, acetone, dichloromethane, hexane).
- **Sample Preparation:** Add an excess amount of the compound to a known volume of each solvent in a sealed vial.
- **Equilibration:** Agitate the vials at a constant temperature (e.g., 25°C) for 24 hours to ensure saturation.
- **Sample Analysis:** Centrifuge the samples to pellet the undissolved solid. Carefully extract a known volume of the supernatant.
- **Quantification:** Dilute the supernatant and analyze the concentration of the dissolved compound using a calibrated HPLC-UV method. The solubility is expressed in mg/mL or mol/L.

Spectroscopic Characterization

Spectroscopy provides the definitive structural confirmation of a newly synthesized compound.

3.3.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

- **^1H NMR:** The proton NMR spectrum is predicted to show characteristic signals:
 - A singlet around 2.3 ppm for the methyl protons of the acetyloxy group ($-\text{OCOCH}_3$).
 - A singlet around 4.5-4.7 ppm for the methylene protons adjacent to the bromine and carbonyl group ($-\text{COCH}_2\text{Br}$).
 - A complex multiplet pattern in the aromatic region (7.2-8.0 ppm) corresponding to the four protons on the substituted phenyl ring.
- **^{13}C NMR:** The carbon NMR will corroborate the structure with signals for:

- The methyl carbon of the acetyloxy group (~21 ppm).
- The methylene carbon attached to bromine (~31 ppm).
- Multiple signals in the aromatic region (120-140 ppm).
- The ester carbonyl carbon (~169 ppm).
- The ketone carbonyl carbon (~190 ppm).

3.3.2 Infrared (IR) Spectroscopy

The IR spectrum is crucial for identifying functional groups. Key expected absorption bands include:

- ~1765 cm^{-1} : A strong C=O stretch for the ester carbonyl.
- ~1700 cm^{-1} : A strong C=O stretch for the ketone carbonyl.
- ~1200 cm^{-1} : A strong C-O stretch for the ester linkage.
- ~3000-3100 cm^{-1} : C-H stretching for the aromatic ring.

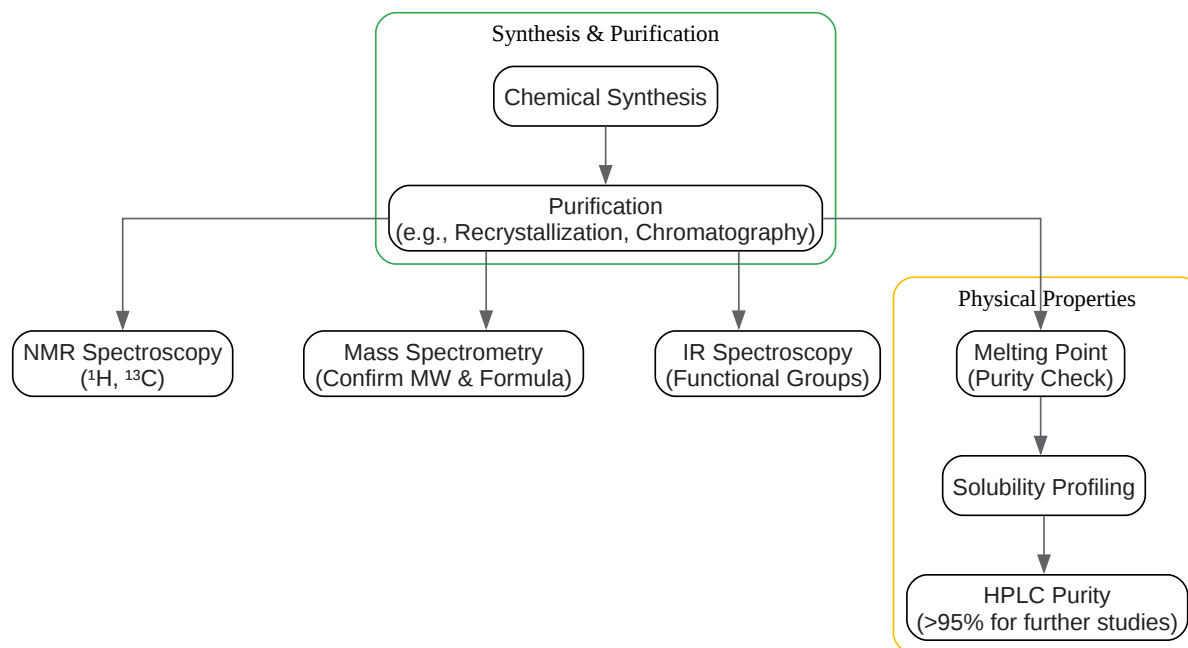
3.3.3 Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight and can provide structural information through fragmentation patterns.

- **Molecular Ion Peak:** Expect to see a pair of peaks for the molecular ion $[M]^+$ and $[M+2]^+$ with nearly equal intensity, which is the characteristic isotopic signature of a molecule containing one bromine atom. For $\text{C}_{10}\text{H}_9^{79}\text{BrO}_3$, the expected mass is ~255.98 Da, and for $\text{C}_{10}\text{H}_9^{81}\text{BrO}_3$, it is ~257.98 Da.
- **Key Fragments:** Common fragmentation pathways would include the loss of the bromine atom (-Br), the loss of the bromoacetyl group (-CH₂Br), and the loss of the acetyloxy group (-OCOCH₃).

Workflow for Physicochemical Characterization

The following diagram outlines a comprehensive workflow for the characterization of a novel compound like 2-bromo-1-(3-acetyloxyphenyl)ethanone.



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Caption: A standard workflow for the synthesis and characterization of a novel chemical entity.

Conclusion

While 2-bromo-1-(3-acetyloxyphenyl)ethanone is not extensively documented, a detailed physicochemical profile can be reliably predicted through the analysis of its structural analogs. It is anticipated to be a white to off-white solid with a melting point in the range of 65-75°C, soluble in common organic solvents. The provided spectroscopic predictions and standardized

analytical protocols offer a clear path for researchers to empirically verify these properties, ensuring data integrity and advancing the potential application of this compound in drug development and organic synthesis.

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